

Application Notes and Protocols: Measuring Cytokine Release After STEAP1 (102-116) Stimulation

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Compound of Interest		
Compound Name:	Metalloreductase STEAP1 (102-	
	116)	
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Introduction

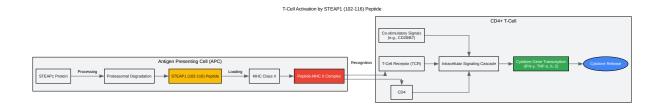
Six-Transmembrane Epithelial Antigen of the Prostate 1 (STEAP1) is a cell surface protein that is overexpressed in a variety of cancers, including prostate, bladder, and Ewing sarcoma, while having limited expression in normal tissues.[1][2] This expression pattern makes STEAP1 an attractive target for cancer immunotherapy. The STEAP1 (102-116) peptide, with the amino acid sequence HQQYFYKIPILVINK, has been identified as an immunogenic epitope that can be presented to CD4+ helper T cells, playing a crucial role in initiating an anti-tumor immune response.[3] Measuring the cytokine release from immune cells, such as Peripheral Blood Mononuclear Cells (PBMCs), after stimulation with the STEAP1 (102-116) peptide is a critical step in evaluating the efficacy of STEAP1-targeted immunotherapies and vaccines.

These application notes provide detailed protocols for stimulating PBMCs with the STEAP1 (102-116) peptide and subsequently measuring the release of key cytokines using Enzyme-Linked Immunosorbent Assay (ELISA) and Intracellular Cytokine Staining (ICS) followed by flow cytometry.

Signaling Pathways and Experimental Workflow



The following diagrams illustrate the general signaling pathway for T-cell activation and the experimental workflows for measuring cytokine release.



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T-Cell Activation by STEAP1 (102-116) Peptide



Experimental Workflow for Cytokine Release Measurement Isolate PBMCs from Whole Blood Culture PBMCs Stimulate with STEAP1 (102-116) Peptide Incubate for a Defined Period Collect Supernatant\Harvest Cells Cytokine Measurement Assays **ELISA for Secreted Cytokines** Intracellular Cytokine Staining (ICS) Data Analysis and Interpretation

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